

Application Notes and Protocols for Object Recognition Test with GSK189254A

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Compound of Interest		
Compound Name:	GSK189254A	
Cat. No.:	B1684317	Get Quote

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These application notes provide a detailed protocol for utilizing **GSK189254A**, a potent and selective histamine H3 receptor antagonist/inverse agonist, in the novel object recognition (NOR) test in rodents. The NOR task is a widely used behavioral assay to assess learning and memory, particularly recognition memory. **GSK189254A** has been shown to improve cognitive performance in preclinical models, and this document outlines the methodology to evaluate its efficacy in enhancing object recognition memory.[1]

Data Presentation

The following tables summarize expected quantitative data from a study investigating the effects of **GSK189254A** on object recognition memory in rats. The data is based on the findings that **GSK189254A** significantly improves performance in this task at doses of 0.3 and 1 mg/kg.[1] Please note that the exact values presented here are illustrative, derived from typical outcomes in such studies, as the raw data from the seminal publication by Medhurst et al. (2007) is not publicly available.

Table 1: Mean Exploration Time (in seconds) During the Test Phase (T2)



Treatment Group (oral administration)	Mean Exploration Time of Familiar Object (Tf) (seconds)	Mean Exploration Time of Novel Object (Tn) (seconds)
Vehicle (Control)	15.2 ± 2.1	16.5 ± 2.3
GSK189254A (0.3 mg/kg)	12.8 ± 1.9	25.4 ± 3.0*
GSK189254A (1 mg/kg)	11.5 ± 1.5	28.1 ± 3.2**

^{*}p < 0.05, **p < 0.01 compared to the familiar object exploration time within the same group. Data are presented as mean \pm SEM.

Table 2: Calculated Discrimination Index

Treatment Group (oral administration)	Discrimination Index (DI)
Vehicle (Control)	0.04 ± 0.08
GSK189254A (0.3 mg/kg)	0.33 ± 0.07*
GSK189254A (1 mg/kg)	0.42 ± 0.06**

*p < 0.05, **p < 0.01 compared to the Vehicle group. The Discrimination Index is calculated as (Tn - Tf) / (Tn + Tf). A higher DI indicates better recognition memory.

Experimental Protocols

This section provides a detailed methodology for conducting the novel object recognition test to assess the cognitive-enhancing effects of **GSK189254A**.

Animals

- Species: Male Wistar or Sprague-Dawley rats are commonly used.
- Age: Young adults (e.g., 2-3 months old) are typical subjects.
- Housing: Animals should be housed in groups in a temperature- and humidity-controlled environment with a 12-hour light/dark cycle. Food and water should be available ad libitum.



 Acclimation: Upon arrival, animals should be allowed to acclimate to the housing facility for at least one week before any experimental procedures begin. They should also be handled daily for several days leading up to the experiment to reduce stress.

Apparatus

- Testing Arena: A square or circular open field arena (e.g., 50 cm x 50 cm x 40 cm) made of a non-porous material (e.g., PVC or Plexiglas) that is easy to clean. The color should be uniform (e.g., grey or black) to minimize visual distractions.
- Objects: Two sets of three-dimensional objects that are different in shape, color, and texture but similar in size and complexity. The objects should be heavy enough that the animals cannot displace them and should be made of a material that is easy to clean and does not retain odors (e.g., plastic, metal, or glass).

Drug Administration

- Compound: GSK189254A hydrochloride.
- Vehicle: A suitable vehicle for oral administration (e.g., 0.5% methylcellulose in water).
- Dosing: GSK189254A is administered orally (p.o.) at doses of 0.3 and 1 mg/kg.[1] A vehicle control group should be included.
- Timing: The compound or vehicle should be administered at a consistent time before the start of the training phase (T1), typically 60 minutes.

Experimental Procedure

The protocol consists of three phases: habituation, training (T1), and testing (T2).

- Phase 1: Habituation (Day 1)
 - Transport the rats to the testing room at least 30 minutes before the start of the session to allow for acclimation.
 - Place each rat individually into the empty testing arena for 5-10 minutes to allow for free exploration.



- After the habituation period, return the rat to its home cage.
- Clean the arena thoroughly with 70% ethanol between each animal to remove any olfactory cues.
- Phase 2: Training (T1) (Day 2)
 - Administer GSK189254A or vehicle orally 60 minutes before the training trial.
 - Place two identical objects (A and A) in the back two corners of the arena.
 - Place the rat into the arena, facing the wall opposite the objects, and allow it to explore freely for a set period, typically 3-5 minutes.
 - The time spent exploring each object (defined as the nose being within 2 cm of the object and oriented towards it) is recorded using an automated video-tracking system or by a trained observer.
 - After the training trial, return the rat to its home cage.
- Phase 3: Testing (T2) (Day 2 or 3)
 - The testing phase is conducted after a specific inter-trial interval (ITI), which can range from a short-term memory test (e.g., 1 hour) to a long-term memory test (e.g., 24 hours).
 - In the testing arena, replace one of the familiar objects with a novel object (A and B). The
 position of the novel object should be counterbalanced across animals.
 - Place the rat back into the arena and allow it to explore for 3-5 minutes.
 - Record the time spent exploring the familiar object (Tf) and the novel object (Tn).

Data Analysis

Primary Measure: The primary measure of recognition memory is the Discrimination Index
 (DI), calculated using the formula: DI = (Tn - Tf) / (Tn + Tf)



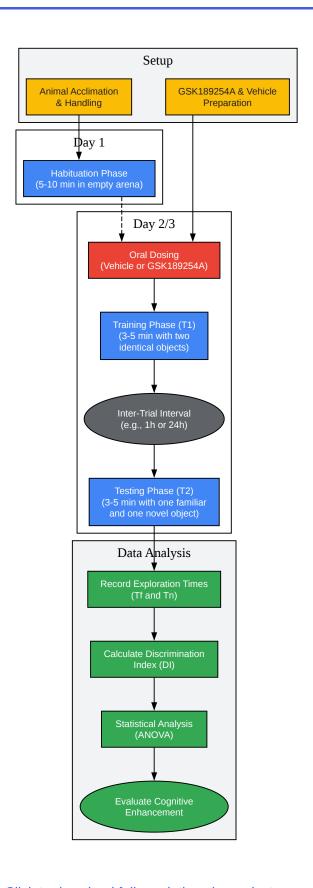
Statistical Analysis: The DI values for each treatment group are compared using an appropriate statistical test, such as a one-way ANOVA followed by post-hoc tests (e.g., Dunnett's test) to compare the GSK189254A-treated groups to the vehicle control group. A significantly higher DI in the treated groups indicates enhanced recognition memory.

Mandatory Visualizations Signaling Pathway of GSK189254A in Cognitive Enhancement









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References

- 1. GSK189254, a novel H3 receptor antagonist that binds to histamine H3 receptors in Alzheimer's disease brain and improves cognitive performance in preclinical models -PubMed [pubmed.ncbi.nlm.nih.gov]
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